

(1S)-7-Fluoroindanylamine: Technical Synthesis & Application Guide

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Compound of Interest

Compound Name: (1s)-7-Fluoroindanylamine

CAS No.: 1113025-33-4

Cat. No.: B3213218

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Executive Summary

(1S)-7-Fluoroindanylamine (CAS: 2061996-47-0 for HCl salt; 1113025-33-4 for free base) is a high-value chiral scaffold belonging to the 1-aminoindan class. Structurally, it is the 7-fluorinated analog of the pharmacophore found in Rasagiline (Azilect), a potent MAO-B inhibitor used in Parkinson's disease.

The introduction of the fluorine atom at the C7 position—proximal to the chiral amine—serves two critical medicinal chemistry functions:

- **Metabolic Blocking:** It obstructs potential hydroxylation sites on the aromatic ring, extending the compound's half-life.
- **Electronic Modulation:** The electron-withdrawing nature of fluorine lowers the pKa of the adjacent amine, potentially altering blood-brain barrier (BBB) permeability and receptor binding affinity compared to the non-fluorinated parent.

This molecule is primarily utilized as a key intermediate in the synthesis of next-generation MAO-B inhibitors and is explored in the structural optimization of Sphingosine-1-Phosphate

(S1P) receptor modulators (analogous to Ozanimod).

Chemical Profile & Physicochemical Properties[1][2][3][4]

The following data characterizes the (S)-enantiomer. Researchers must verify enantiomeric purity (>98% ee) prior to use in biological assays, as the (R)-enantiomer often exhibits significantly different pharmacodynamics.

Property	Value	Notes
IUPAC Name	(1S)-7-Fluoro-2,3-dihydro-1H-inden-1-amine	
CAS Number	2061996-47-0 (HCl); 1113025-33-4 (Base)	
Molecular Formula	C ₉ H ₁₀ FN	
Molecular Weight	151.18 g/mol (Free Base); 187.64 g/mol (HCl)	
Chirality	(S)-Configuration	Critical for receptor selectivity
Appearance	White to off-white crystalline solid (HCl)	Hygroscopic
Solubility	DMSO (>20 mg/mL), Methanol, Water (Salt)	Free base is lipophilic
pKa (Calc.)	~8.8 - 9.2	Lower than non-F analog (~9. [1][2][3][4][5][6][7][8][9][10][11]5)
LogP (Calc.)	~1.9 - 2.1	Fluorine increases lipophilicity
H-Bond Donors	1 (Amine)	
H-Bond Acceptors	2 (Amine, Fluorine)	

Structural Analysis & Pharmacophore Logic

The 1-aminoindan scaffold is a "privileged structure" in neuroscience. The (1S)-configuration orients the amine group into a specific hydrophobic pocket within MAO-B or S1P receptors.

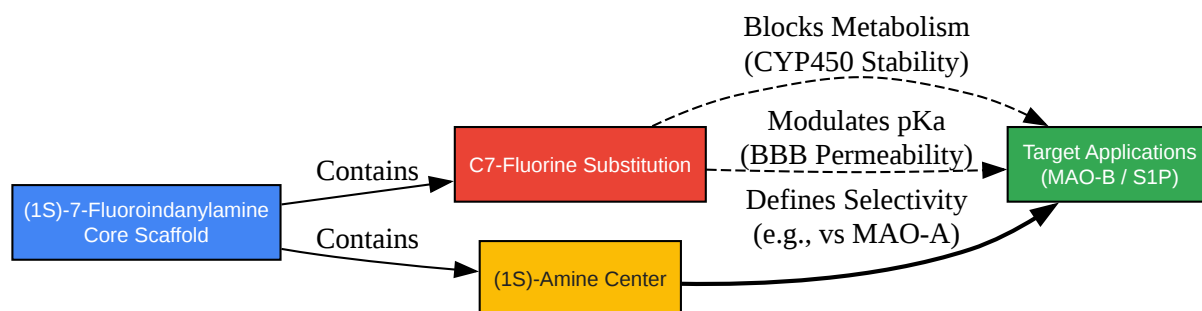
Fluorine Effect on Binding

The C7-Fluorine atom is not merely a steric placeholder. It exerts a strong inductive effect (-I), pulling electron density away from the aromatic ring and the benzylic carbon (C1).

- **pKa Shift:** By reducing the electron density on the nitrogen lone pair (through-bond induction), the basicity is slightly attenuated. This increases the fraction of the uncharged species at physiological pH (7.4), theoretically enhancing passive diffusion across the BBB.
- **Conformational Lock:** The C7-F substituent creates a "gauche effect" or steric repulsion with the C1-amine, potentially locking the amine into a preferred conformation for receptor docking.

Graphviz Diagram: Structure-Activity Relationship (SAR)

The following diagram illustrates the functional logic of the molecule.



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Caption: SAR logic showing how the Fluorine atom and Chiral center contribute to the molecule's pharmacological profile.

Synthesis & Manufacturing Protocols

Synthesizing the enantiopure (1S)-amine requires bypassing the racemic route or employing a robust resolution strategy. The most scalable industrial route involves the synthesis of 7-fluoro-1-indanone followed by asymmetric reductive amination.

Phase 1: Synthesis of 7-Fluoro-1-indanone (Precursor)

- Reagents: 3-chloro-1-(2-fluorophenyl)propan-1-one, Aluminum Chloride (), Sodium Chloride ().
- Mechanism: Intramolecular Friedel-Crafts Alkylation (Melt conditions).

Protocol:

- Mix 3-chloro-1-(2-fluorophenyl)propan-1-one (1.0 eq) with (5.0 eq) and (2.0 eq).
- Heat the neat mixture to 120°C (melt) for 2 hours. Caution: HCl gas evolution.
- Quench the melt onto ice/water carefully.
- Extract with Ethyl Acetate, wash with brine, and dry over .
- Purify via silica column (Hexane/EtOAc) to yield 7-fluoro-1-indanone.

Phase 2: Asymmetric Reductive Amination (The "Ellman" Route)

This method uses a chiral auxiliary to induce stereochemistry, superior to classical resolution for yield.

- Reagents: (S)-(-)-tert-Butanesulfinamide (Ellman's Auxiliary), Titanium Ethoxide (

), Sodium Borohydride (

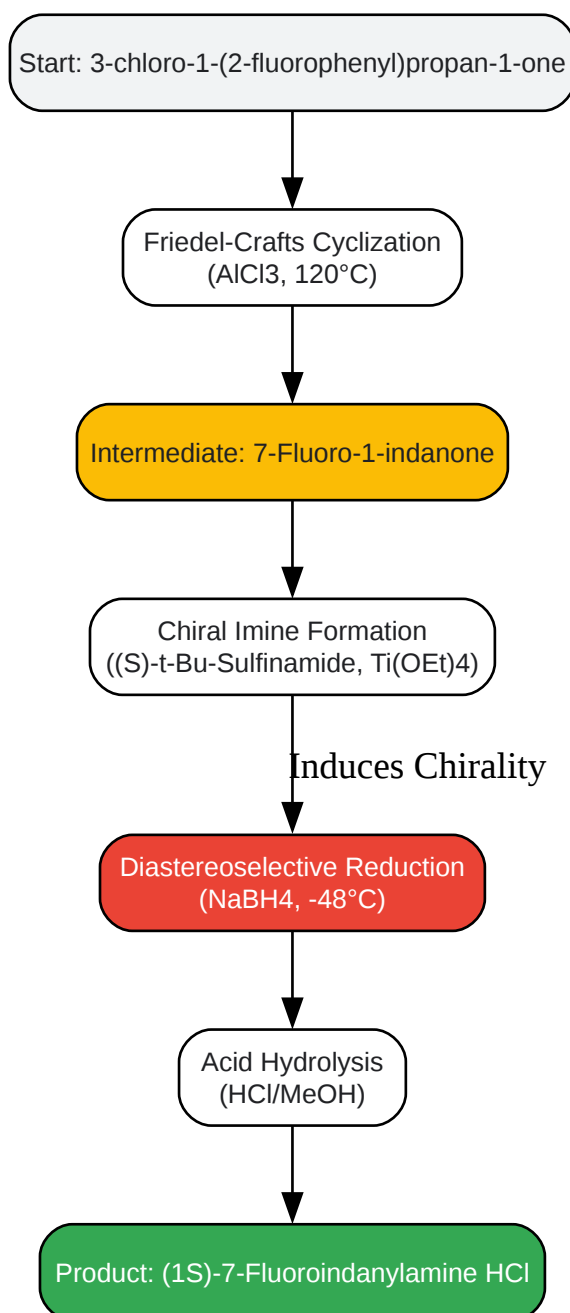
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Step-by-Step Protocol:

- Imine Formation:
 - Dissolve 7-fluoro-1-indanone (10 mmol) in dry THF (50 mL).
 - Add (S)-(-)-tert-Butanesulfinamide (11 mmol) and
(20 mmol).
 - Reflux at 70°C for 16 hours under
.
 - Monitor by TLC until ketone is consumed.
- Diastereoselective Reduction:
 - Cool the mixture to -48°C (critical for diastereoselectivity).
 - Slowly add
(40 mmol). Stir for 4 hours while warming to room temperature.
 - Mechanism:[7][10] The bulky sulfinyl group directs the hydride attack from the less hindered face, establishing the (S)-configuration at C1.
- Hydrolysis (Deprotection):
 - Quench with saturated
. Filter through Celite.
 - Treat the crude sulfinamide intermediate with 4M HCl in Dioxane/MeOH (1:1) for 2 hours at RT.

- Concentrate to yield **(1S)-7-fluoroindanylamine** hydrochloride.
- Validation:
 - Check enantiomeric excess (ee) via Chiral HPLC (Daicel Chiralcel OD-H column, Hexane/IPA 90:10). Target: >98% ee.

Graphviz Diagram: Synthesis Workflow



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Caption: Synthesis of **(1S)-7-Fluoroindanylamine** via Ellman's Auxiliary method.

Applications in Drug Discovery

MAO-B Inhibition (Parkinson's Disease)

This molecule is the direct fluorinated scaffold of Rasagiline.

- Mechanism: The propargyl-derivative of this amine (N-propargyl-7-fluoroindanylamine) acts as a suicide substrate for Monoamine Oxidase B (MAO-B).
- Advantage: The 7-fluoro substitution prevents metabolic ring hydroxylation, a common clearance pathway for Rasagiline, potentially allowing for lower dosing and reduced "cheese effect" (tyramine interaction).

S1P Receptor Modulation (Autoimmune)

Indanylamines are bioisosteres for the headgroups of S1P modulators like Ozanimod.

- Role: The amine forms a salt bridge with Glu121 (or equivalent) in the S1P1 receptor binding pocket.
- Optimization: The (1S)-configuration is often strictly required for potency; the (1R)-enantiomer may be inactive or off-target.

Handling, Safety & Stability

- Storage: Store the HCl salt at 2-8°C under inert gas (Argon/Nitrogen). It is hygroscopic.
- Stability: Stable in solid form for >2 years. In solution (DMSO/MeOH), use within 24 hours or freeze at -20°C.
- Hazards:
 - H302: Harmful if swallowed.
 - H315/H319: Causes skin and serious eye irritation.

- P280: Wear protective gloves/eye protection.
- Disposal: Incinerate in a chemical incinerator equipped with an afterburner and scrubber (due to Fluorine content).

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